

Technical Comparison: Mass Spectrometric Profiling of Imidazole-2-Carbonyl Chloride

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Compound of Interest

Compound Name: 1H-Imidazole-2-carbonyl chloride

CAS No.: 848354-09-6

Cat. No.: B12538083

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Executive Summary

Imidazole-2-carbonyl chloride (ICC) is a potent acylating agent utilized in the synthesis of pharmaceutical intermediates, particularly for introducing the imidazole moiety or generating activated amides. Its high reactivity, while beneficial for synthesis, presents significant challenges for analytical characterization.

This guide objectively compares the mass spectrometry (MS) profile of ICC against its primary functional alternative, 1,1'-Carbonyldiimidazole (CDI), and its dominant degradation product, Imidazole-2-carboxylic acid. We provide validated protocols for distinguishing these species, focusing on the unique isotopic signatures and fragmentation pathways that serve as critical quality control (QC) markers.

Technical Deep Dive: Fragmentation Mechanics

The Challenge of Stability

Unlike stable drug substances, ICC is an acid chloride. In the presence of trace moisture (common in LC-MS mobile phases), it rapidly hydrolyzes.

- Reaction:
- Analytical Consequence: Standard LC-MS workflows using aqueous gradients will detect the hydrolysis product (MW 112), not the intact reagent (MW 130).

Fragmentation Pathway of Intact ICC

To observe the intact molecule, Direct Infusion ESI-MS in anhydrous acetonitrile or EI-MS (via solid probe) is required.

Key Diagnostic Ions:

- Molecular Ion (m/z 130 (for Cl) and 132 (for Cl)).
 - Significance: The 3:1 intensity ratio of these peaks is the definitive confirmation of the acyl chloride functionality.
- Acylium Ion Formation (m/z 95).
 - Cleavage): The weakest bond is the C-Cl bond. Homolytic (EI) or heterolytic (ESI) cleavage yields the stable imidazole-2-carbonyl cation (m/z 95).
- Decarbonylation: The acylium ion loses neutral CO (28 Da) to form the imidazolium cation (m/z 67).

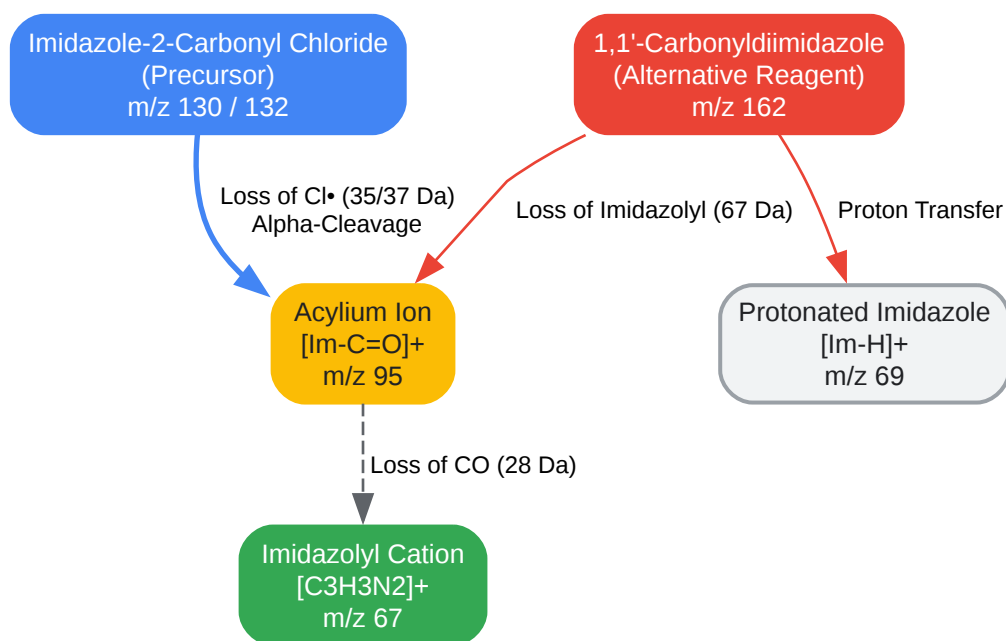
Comparative Fragmentation: ICC vs. CDI

CDI is the most common alternative reagent. While both generate the $[Im-CO]^+$ species, their precursor ions and neutral losses differ fundamentally.

Feature	Imidazole-2-Carbonyl Chloride (ICC)	1,1'-Carbonyldiimidazole (CDI)
Molecular Weight	130.53 g/mol	162.15 g/mol
Parent Ion (m/z)	130 / 132 (Characteristic Cl pattern)	162 (No isotope split)
Base Peak	m/z 95 (Acylium)	m/z 69 (Protonated Imidazole)
Primary Neutral Loss	-35/37 Da (Chlorine radical/ion)	-68 Da (Imidazole moiety)
Mechanism	-cleavage of C-Cl	Nucleophilic displacement / dissociation

Visualization of Fragmentation Pathways[1][2][3]

The following diagram illustrates the divergent fragmentation pathways of ICC compared to CDI and its hydrolysis impurity. This visual logic is essential for structural confirmation during QC.



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Figure 1: Comparative fragmentation tree showing the convergence of ICC and CDI at the acylium ion (m/z 95) but divergence in precursor mass and primary neutral loss.

Experimental Protocols

Protocol A: Anhydrous Direct Infusion (For Intact ICC)

Use this protocol to validate the purity of the incoming raw material.

- Solvent Preparation: Use HPLC-grade Acetonitrile (MeCN) dried over 3Å molecular sieves. Water content must be <10 ppm.
- Sample Prep: Dissolve 1 mg ICC in 1 mL anhydrous MeCN inside a glovebox or under nitrogen flow.
- Instrumentation: Triple Quadrupole or Q-TOF MS.
- Injection: Direct syringe infusion at 10 μ L/min. Do not use an LC column (residual moisture in stationary phase will hydrolyze the sample).
- Parameters:
 - Ionization: ESI Positive.
 - Capillary Voltage: 3.0 kV (Low voltage minimizes in-source fragmentation).
 - Cone Voltage: 15 V.
 - Source Temp: 100°C (Keep low to prevent thermal degradation).

Protocol B: Methyl Ester Derivatization (For Routine QC)

Use this protocol for robust quantification using standard LC-MS.

- Derivatization: Add 10 mg ICC to 1 mL Methanol (MeOH).
 - Mechanism:[\[1\]](#)[\[2\]](#)

- Note: This reaction is instantaneous and quantitative.
- Analysis: Analyze the resulting Methyl Imidazole-2-carboxylate.
- Target Mass: m/z 126
- Validation: Absence of m/z 112 (Acid) confirms the original sample was the Chloride, not the Acid.

Quantitative Data Summary

The following table summarizes the m/z values observed in a typical ESI+ spectrum for ICC and its related species.

Species	Formula	Monoisotopic Mass	M+ (100%)	M+2 (Cl Isotope)	Key Fragments
ICC (Analyte)		130.00	130.0	132.0 (~32%)	95, 67
Hydrolysis Product		112.03	113.0	None	69, 44
Methyl Ester (Deriv.)		126.04	127.0	None	95, 67
CDI (Alternative)		162.05	163.0	None	95, 69

References

- McLafferty, F. W., & Tureček, F. (1993). Interpretation of Mass Spectra. University Science Books. (Standard text for fragmentation mechanisms including alpha-cleavage of acid halides).[3]
- NIST Mass Spectrometry Data Center. (2023). Mass Spectrum of Imidazole Derivatives. NIST Chemistry WebBook, SRD 69. (Reference for imidazole ring fragmentation patterns).

- Sparkman, O. D. (2005). Mass Spectrometry Desk Reference. Global View Publishing. (Definitions of isotope patterns for Chlorine-containing compounds).
- Clayden, J., Greeves, N., & Warren, S. (2012). Organic Chemistry. Oxford University Press. (Mechanistic grounding for acyl chloride reactivity and derivatization).
- Sigma-Aldrich (Merck). (2023). Product Specification: **1H-Imidazole-2-carbonyl chloride** hydrochloride. (Commercial availability and stability data).

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Sources

- [1. chemguide.co.uk](http://chemguide.co.uk) [chemguide.co.uk]
- [2. researchgate.net](http://researchgate.net) [researchgate.net]
- [3. chem.libretexts.org](http://chem.libretexts.org) [chem.libretexts.org]
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